

Personal protective equipment for handling BP Fluor 405 NHS Ester

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Compound of Interest

Compound Name: BP Fluor 405 NHS Ester

Cat. No.: B15556566

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Essential Safety and Handling Guide for BP Fluor 405 NHS Ester

This guide provides immediate safety, operational, and disposal protocols for laboratory personnel, including researchers, scientists, and drug development professionals working with **BP Fluor 405 NHS Ester**. Adherence to these procedures is critical for ensuring personal safety and maintaining experimental integrity.

I. Product Identification and Properties

BP Fluor 405 NHS Ester is a water-soluble, blue-fluorescent dye commonly used for labeling primary amines in proteins and other molecules.^{[1][2]} While it is shipped as a non-hazardous chemical, proper laboratory handling procedures should always be followed.^[1]

Property	Value	Source
Synonyms	Alexa Fluor 405 NHS Ester, AF405 NHS Ester	[1][3]
CAS Number	2131079-93-9	[1]
Molecular Weight	~1030.27 g/mol	[1]
Excitation Maximum	~402 nm	[4][5]
Emission Maximum	~424 nm	[4][5]
Solubility	Water, DMSO, DMF	[4][5]
Storage	Short term (days to weeks): 0-4°C; Long term (months to years): -20°C. Store in a dry, dark place.	[1]

II. Personal Protective Equipment (PPE)

A thorough hazard assessment should be conducted for any specific experimental protocol. However, the following minimum PPE is required when handling **BP Fluor 405 NHS Ester** in a laboratory setting.[6]

PPE Category	Item	Rationale
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles.	Protects against accidental splashes of the reagent or solvents.[6][7]
Hand Protection	Disposable nitrile gloves.	Provides a barrier against incidental skin contact.[6] Gloves should be changed immediately if contaminated.
Body Protection	Laboratory coat.	Protects skin and personal clothing from spills.[7][8]
Respiratory Protection	Not generally required for small quantities in well-ventilated areas. A dust mask (e.g., N95) is recommended when handling the solid powder to avoid inhalation.[9]	Minimizes inhalation of the powdered reagent.

III. Handling and Experimental Protocol

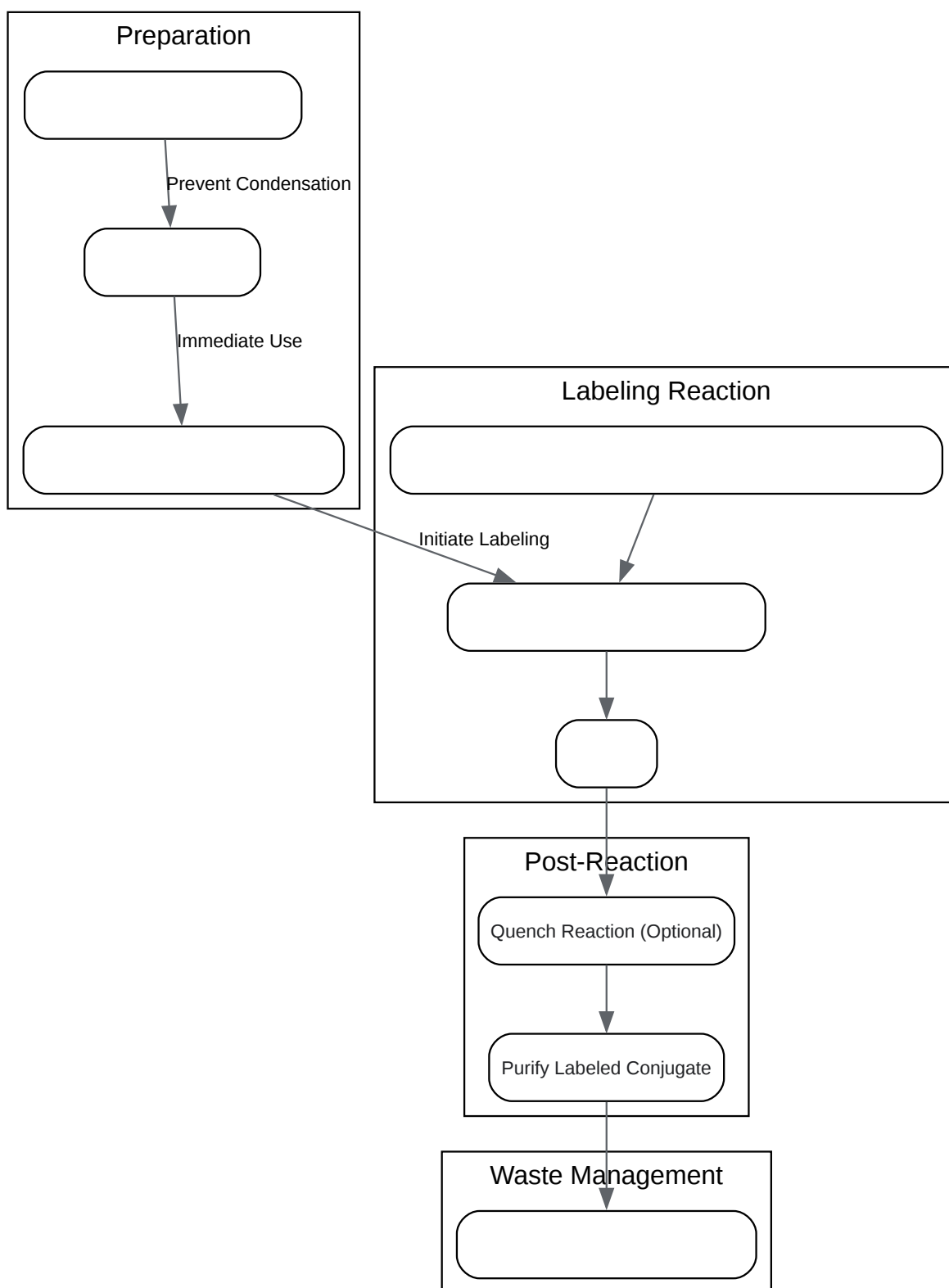
BP Fluor 405 NHS Ester is moisture-sensitive.[10] The NHS ester moiety can readily hydrolyze, rendering the product non-reactive.[10][11]

Step-by-Step Handling Procedure:

- Equilibration: Before opening, allow the vial of **BP Fluor 405 NHS Ester** to warm to room temperature. This prevents moisture from condensing on the product.[10]
- Reagent Preparation:
 - Dissolve the required amount of the NHS ester in a high-quality, anhydrous water-miscible organic solvent such as dimethyl sulfoxide (DMSO) or dimethylformamide (DMF) immediately before use.[10]
 - Do not prepare stock solutions for long-term storage as the NHS ester will hydrolyze.[10][12]

- Labeling Reaction:
 - Use an amine-free buffer, such as phosphate-buffered saline (PBS), at a pH of 7.0-8.0 for the labeling reaction.[\[10\]](#) Avoid buffers containing primary amines like Tris or glycine, as they will compete with the target molecule for reaction with the NHS ester.[\[10\]](#)
 - Add the dissolved **BP Fluor 405 NHS Ester** to your protein or other amine-containing sample.
 - Incubate the reaction for the time specified in your protocol, typically 30-60 minutes at room temperature or longer on ice.[\[10\]](#)
- Quenching (Optional but Recommended): To stop the labeling reaction, a quenching buffer containing primary amines (e.g., Tris or glycine) can be added.[\[12\]](#)

Below is a diagram illustrating the general workflow for handling **BP Fluor 405 NHS Ester**.



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